

# Personal protective equipment for handling Adipic acid-13C

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## Compound of Interest

Compound Name: Adipic acid-13C

Cat. No.: B12392195

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## Essential Safety and Handling Guide for Adipic Acid-<sup>13</sup>C<sub>6</sub>

This guide provides immediate, essential safety and logistical information for the handling and disposal of Adipic acid-<sup>13</sup>C<sub>6</sub>, a stable isotope-labeled compound. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

Adipic acid-<sup>13</sup>C<sub>6</sub> shares the same chemical hazards as its unlabeled counterpart. The primary hazard is the risk of serious eye damage.<sup>[1][2][3]</sup> It is crucial to use appropriate personal protective equipment to mitigate this risk and to handle the compound in a well-ventilated area to avoid dust inhalation.<sup>[1][2][4]</sup>

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for operations with a high risk of splashing or dust generation.[5][6]	To protect against dust particles and potential splashes that can cause serious eye irritation or damage.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[5] Check manufacturer's guidelines for breakthrough time.	To prevent skin contact with the chemical.
Respiratory Protection	A NIOSH-approved particulate respirator (e.g., N95) should be used when handling the powder outside of a ventilated enclosure or when dust generation is likely.[4][7]	To prevent inhalation of airborne particles.
Protective Clothing	A laboratory coat or long-sleeved shirt and pants to cover exposed skin.[7]	To protect the skin from accidental contact with the chemical.
Footwear	Closed-toe shoes with non-slip soles.[7]	To protect feet from spills and provide stability.

## Quantitative Data Summary

The following table summarizes key quantitative data for Adipic acid. Note that the molecular weight is specific to the  $^{13}\text{C}_6$  labeled variant.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	[4]
Molecular Weight ( <sup>13</sup> C <sub>6</sub> )	152.1 g/mol	[8]
Appearance	White crystalline powder	[9]
Melting Point	151 - 154 °C	
Boiling Point	265 °C at 133 hPa	
Flash Point	196 °C (closed cup)	[9]
Autoignition Temperature	420 °C	[9]
Exposure Limit (ACGIH TLV)	5 mg/m <sup>3</sup>	[9]

## Operational Plan: Step-by-Step Handling Procedures

### 3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[9]
- Keep the container tightly closed when not in use.[2]
- Store at room temperature, protected from light and moisture.[8]

### 3.2. Preparation and Weighing:

- All handling of powdered Adipic acid-<sup>13</sup>C<sub>6</sub> should be conducted in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.[1]
- Before handling, ensure all necessary PPE is correctly worn.
- Use a clean, dedicated spatula or scoop for transferring the powder.

- To avoid creating dust, handle the powder gently. Do not pour it from a height.
- If weighing directly, use an analytical balance within a ventilated enclosure.
- After weighing, securely close the primary container.

### 3.3. Experimental Use:

- When adding the compound to a solution or reaction mixture, do so slowly to prevent splashing and dust generation.
- If heating is required, be aware that it is a combustible solid and may emit toxic fumes upon decomposition.[9]
- Ensure all work is performed in a well-ventilated area.[1]

### 3.4. Spill and Emergency Procedures:

- Minor Spill:
  - If a small amount of powder is spilled, do not use a dry brush or compressed air for cleanup as this will generate dust.
  - Gently cover the spill with a damp paper towel to avoid making the solid airborne.[9]
  - Carefully wipe up the material, place it in a sealed container, and label it for waste disposal.[9]
  - Clean the spill area with soap and water.
- Eye Contact:
  - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3]
  - Remove contact lenses if present and easy to do so. Continue rinsing.[9]
  - Seek immediate medical attention.[9]

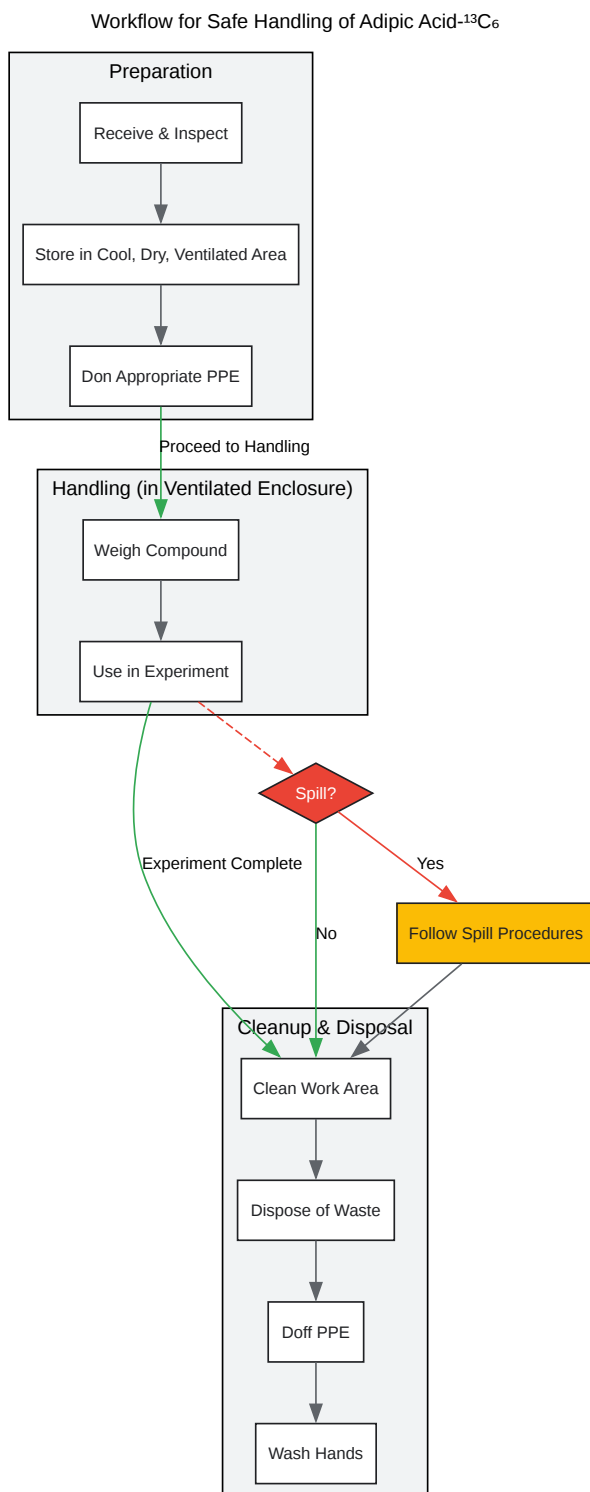
- Skin Contact:
  - Remove contaminated clothing.
  - Rinse the affected skin area with plenty of water and soap.[\[3\]](#)
- Inhalation:
  - Move the affected person to fresh air.
  - If breathing is difficult, provide oxygen and seek medical attention.

## Disposal Plan

Adipic acid- $^{13}\text{C}_6$  is a stable isotope-labeled compound and is not radioactive.[\[10\]](#)[\[11\]](#) Therefore, its disposal does not require special radiological handling procedures.[\[10\]](#)

- Chemical Waste: Dispose of unused Adipic acid- $^{13}\text{C}_6$  and any contaminated materials (e.g., gloves, paper towels from spills) as chemical waste.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as chemical waste. The cleaned container can then be disposed of according to institutional guidelines.
- Regulatory Compliance: All waste disposal must be in accordance with local, state, and federal regulations for chemical waste. Do not empty into drains.[\[1\]](#)

## Workflow for Safe Handling of Adipic Acid- $^{13}\text{C}_6$



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Caption: Workflow for the safe handling of Adipic Acid- $^{13}\text{C}_6$ .

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